

# Safeguarding Researchers: A Guide to Handling ODM-204

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## Compound of Interest

Compound Name: ODM-204

Cat. No.: B3419984

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount, especially when working with investigational compounds like **ODM-204**. While a specific Material Safety Data Sheet (MSDS) for **ODM-204** is not publicly available, this guide provides essential, immediate safety and logistical information based on best practices for handling potent, investigator-developed pharmaceutical compounds. This guidance is intended to supplement, not replace, institutional safety protocols and professional consultation.

**ODM-204** is a nonsteroidal dual inhibitor of the androgen receptor and the enzyme CYP17A1. Its mechanism of action, which involves modulating hormone pathways, underscores the need for careful handling to avoid unintended biological effects through occupational exposure.

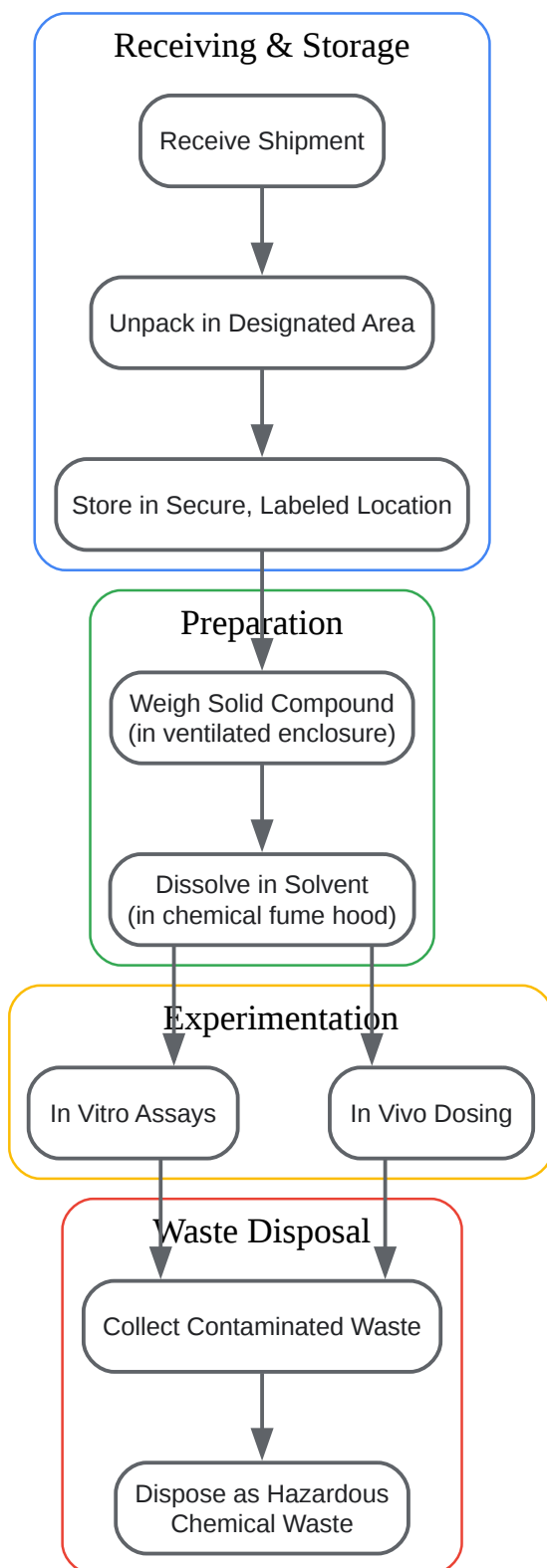
## Personal Protective Equipment (PPE) for Handling ODM-204

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against exposure. The following table summarizes the recommended PPE for various laboratory activities involving **ODM-204**.

Activity	Recommended Personal Protective Equipment
Receiving and Unpacking	- Nitrile gloves (double-gloving recommended)- Lab coat- Safety glasses with side shields
Weighing and Aliquoting (Solid Form)	- Nitrile gloves (double-gloving recommended)- Disposable gown with closed cuffs- Safety glasses with side shields or chemical splash goggles- N95 respirator or higher in a ventilated enclosure (e.g., chemical fume hood or powder containment hood)
Solution Preparation and Handling	- Nitrile gloves (double-gloving recommended)- Disposable gown with closed cuffs- Chemical splash goggles- Work within a certified chemical fume hood
In Vitro / In Vivo Dosing	- Nitrile gloves (double-gloving recommended)- Lab coat or disposable gown- Safety glasses with side shields
Waste Disposal	- Nitrile gloves (double-gloving recommended)- Lab coat or disposable gown- Safety glasses with side shields

## Procedural Workflow for Safe Handling

A systematic approach to handling **ODM-204** from receipt to disposal is critical to minimize exposure risk.



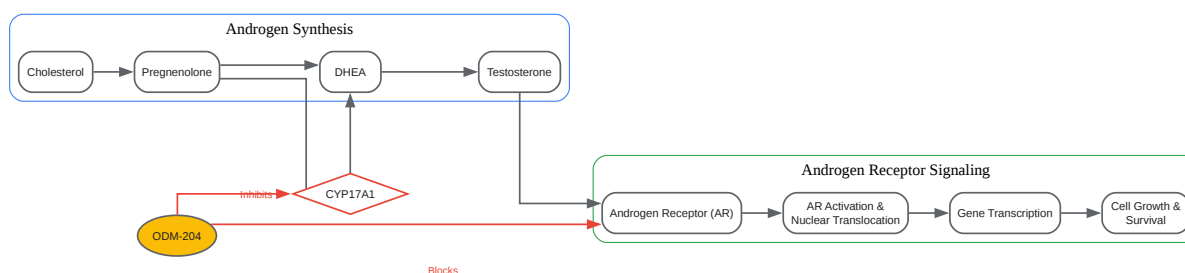
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Procedural workflow for the safe handling of **ODM-204**.

# Understanding the Biological Context: ODM-204

## Signaling Pathway

**ODM-204**'s therapeutic effect is achieved by simultaneously blocking two key points in the androgen signaling pathway, which is crucial for the growth of certain cancers. This dual-action mechanism highlights its potency and the importance of preventing unintended exposure.



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